

Application Notes: The Versatility of 1,4-Oxazepines in Medicinal Chemistry

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Compound of Interest

Compound Name: 1,4-Oxazepine

Cat. No.: B8637140

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The **1,4-oxazepine** scaffold is a privileged seven-membered heterocyclic ring system that has garnered significant attention in medicinal chemistry. Its unique three-dimensional structure allows for interaction with a wide array of biological targets, leading to a broad spectrum of pharmacological activities. Derivatives of **1,4-oxazepine** have been investigated and developed for numerous therapeutic applications, ranging from central nervous system disorders to oncology and infectious diseases.

Key Therapeutic Applications:

- **Oncology:** The **1,4-oxazepine** nucleus is a core component of several potent anticancer agents. A notable example is Bozepinib, a purine-based derivative that exhibits significant antiproliferative activity against various cancer cell lines, including breast, colon, and bladder cancer.[1][2] It has been shown to induce apoptosis and modulate the purinergic signaling pathway in cancer cells.[1][3] Other novel coumarin-derived oxazepines have also demonstrated cytotoxicity against human colon cancer cells.[4]
- **Central Nervous System (CNS) Disorders:** The dibenzo[b,f][5][6]oxazepine scaffold is famously represented by Loxapine, an established antipsychotic medication used in the treatment of schizophrenia.[7] This class of compounds acts on dopamine and serotonin receptors, highlighting the utility of the **1,4-oxazepine** ring in designing CNS-active agents.
- **Cardiovascular Disease:** The 1,4-benzoxazepine derivative TAK-475 (Lapaquistat) was developed as a potent squalene synthase inhibitor for lowering plasma cholesterol levels.[8][9] By inhibiting an enzyme downstream of HMG-CoA reductase in the cholesterol

biosynthesis pathway, TAK-475 was designed to offer a different mechanism of action compared to statins.[10]

- Antimicrobial and Anti-inflammatory Activity: Various **1,4-oxazepine** derivatives have been synthesized and evaluated for their antibacterial and antifungal properties.[11] The scaffold's structural diversity allows for the development of agents targeting microbial pathways. Furthermore, some derivatives have shown potential as anti-inflammatory agents.

The continued exploration of the **1,4-oxazepine** scaffold in drug discovery programs underscores its importance and potential for yielding novel therapeutic agents with diverse mechanisms of action.

Data Presentation: Biological Activities of 1,4-Oxazepine Derivatives

The following tables summarize the quantitative biological data for representative **1,4-oxazepine** derivatives across different therapeutic areas.

Table 1: Anticancer Activity of **1,4-Oxazepine** Derivatives

Compound	Structure/Class	Cancer Cell Line	Assay	Activity (IC ₅₀)	Reference(s)
Bozepinib	(RS)-2,6-dichloro-9-[1-(p-nitrobenzenesulfonyl)-1,2,3,5-tetrahydro-4,1-benzoxazepin-3-yl]-9H-purine	T24 (Bladder)	Proliferation	6.7 ± 0.7 μM	[1] [12]
		RT4 (Bladder)	Proliferation	8.7 ± 0.9 μM	[1] [12]
		MDA-MB-231 (Breast)	Proliferation	0.166 μM	[3]
Compound 5b	Coumarin-derived oxazepine	CaCo-2 (Colon)	MTT	39.6 μM	[4]

| Compound 5c | Coumarin-derived oxazepine | CaCo-2 (Colon) | MTT | 24.53 μM | [\[13\]](#) |

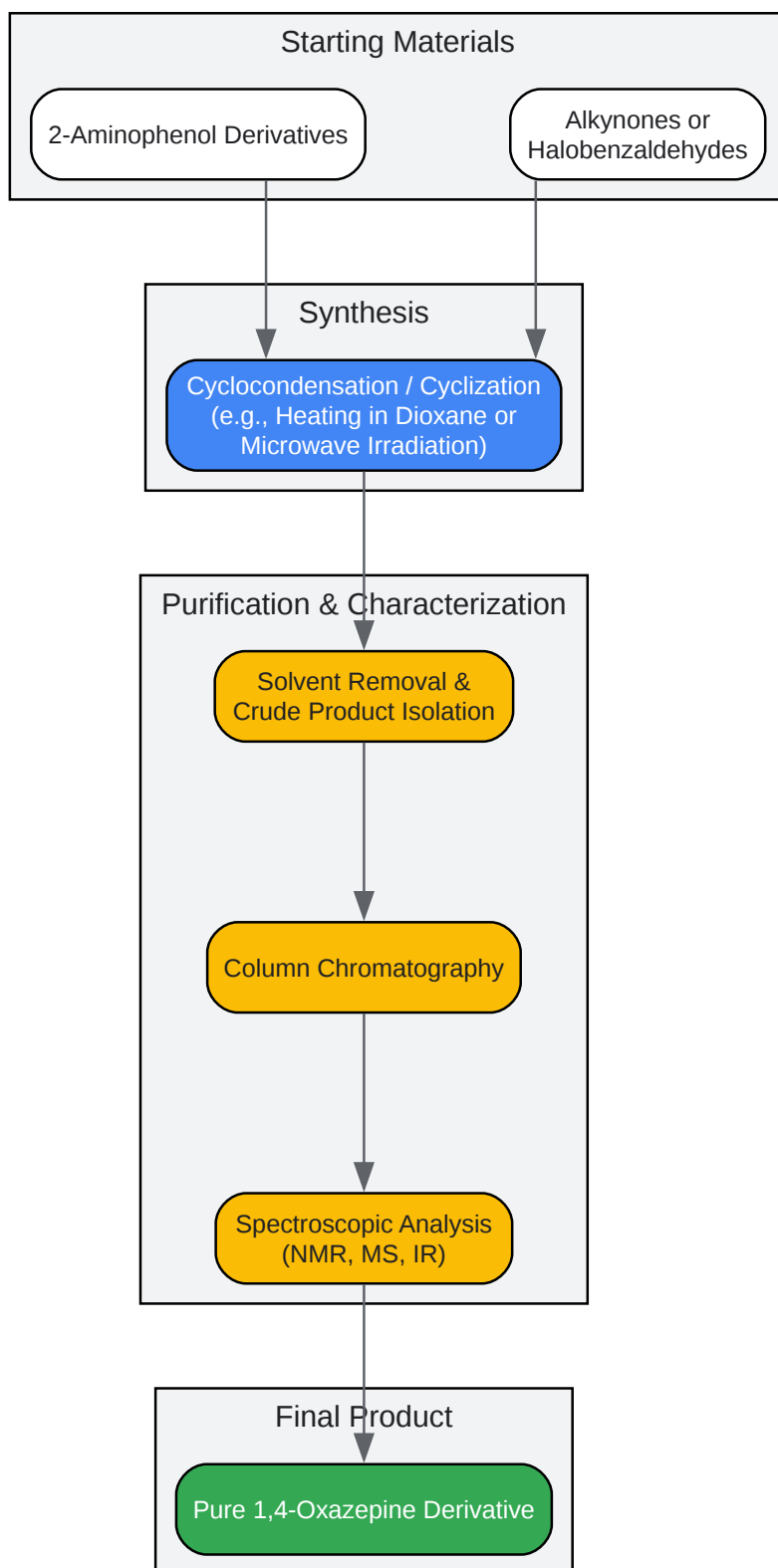
Table 2: Enzyme Inhibition by **1,4-Oxazepine** Derivatives

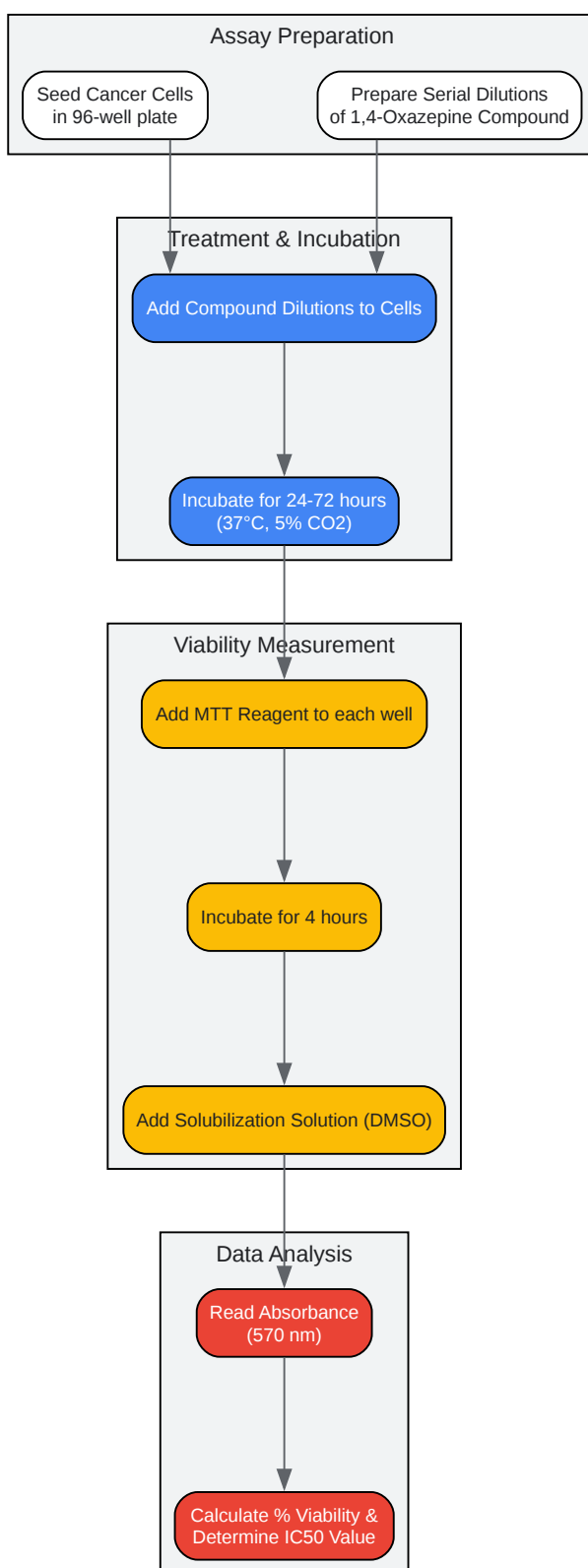
Compound	Structure/Class	Target Enzyme	Assay	Activity	Reference(s)
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| TAK-475 | Benzoxazepine derivative (Lapaquistat) | Squalene Synthase | Cholesterol Biosynthesis | ED₅₀ = 2.9 mg/kg (in rats) | |

Visualizations: Workflows and Pathways

The following diagrams illustrate common workflows in the development and evaluation of **1,4-oxazepine** derivatives.





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